

Personal protective equipment for handling 1-(2-Bromophenyl)-2-thiourea

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Compound of Interest

Compound Name: 1-(2-Bromophenyl)-2-thiourea

Cat. No.: B1223331

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Essential Safety and Handling Guide for 1-(2-Bromophenyl)-2-thiourea

For researchers, scientists, and professionals in drug development, the safe handling of chemical compounds is paramount. This document provides immediate and essential safety and logistical information for **1-(2-Bromophenyl)-2-thiourea** (CAS Number: 5391-30-0), including personal protective equipment (PPE), handling procedures, and disposal plans.^[1]

Hazard Identification and Personal Protective Equipment

1-(2-Bromophenyl)-2-thiourea is a compound that requires careful handling due to its potential hazards. While a specific, comprehensive safety data sheet (SDS) is not readily available, data from closely related compounds such as (4-Bromophenyl)thiourea and thiourea indicate that it should be treated as harmful if swallowed and may cause skin and eye irritation.^{[2][3][4]} Some thiourea compounds are also suspected of causing cancer and may have effects on fertility or the unborn child.^{[5][6]}

Recommended Personal Protective Equipment (PPE):

PPE Category	Specification	Rationale
Eye/Face Protection	Safety glasses with side shields or chemical safety goggles. A face shield may be necessary if there is a splash hazard.	To prevent eye contact which can cause serious irritation.[6]
Hand Protection	Impervious gloves (e.g., Nitrile rubber).	To prevent skin contact, which may cause irritation or allergic reactions.[4][6]
Skin and Body Protection	Lab coat or other protective clothing to prevent skin exposure.	To minimize skin contact with the compound.
Respiratory Protection	Use in a well-ventilated area. If dust is generated, a NIOSH-approved respirator for particulates is recommended.	To avoid inhalation of dust, which may be harmful.

Operational and Disposal Plans

Handling and Storage:

- Engineering Controls: Handle this compound in a chemical fume hood to minimize inhalation exposure.[3] Ensure that eyewash stations and safety showers are readily accessible.
- Handling Practices: Avoid generating dust.[5] Do not eat, drink, or smoke in the handling area.[2][3] Wash hands thoroughly after handling.[2][3]
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area.[7] Keep away from incompatible materials such as strong oxidizing agents, acids, and bases.[7]

Spill and Emergency Procedures:

- Spill Cleanup: In case of a spill, evacuate the area.[7] Wear appropriate PPE.[7] If it is a solid, carefully sweep or scoop up the material to avoid creating dust and place it in a sealed

container for disposal.[2] Ventilate the area and wash the spill site after material pickup is complete.[7]

- First Aid:
 - If Swallowed: Immediately call a poison center or doctor.[2][3]
 - If on Skin: Wash with plenty of soap and water.[6] If skin irritation occurs, seek medical advice.[6]
 - If in Eyes: Rinse cautiously with water for several minutes.[2] Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention.[2]
 - If Inhaled: Move the person to fresh air.[3]

Disposal Plan:

Dispose of **1-(2-Bromophenyl)-2-thiourea** and any contaminated materials as hazardous waste.[7] Consult with your institution's environmental health and safety office and follow all local, state, and federal regulations for chemical waste disposal.[2][7] Do not allow the chemical to enter drains or waterways.

Quantitative Data

The following table summarizes available toxicity data for a closely related compound, (4-Bromophenyl)thiourea, which can serve as a reference for assessing the potential toxicity of **1-(2-Bromophenyl)-2-thiourea**.

Compound	CAS Number	Toxicity Data
(4-Bromophenyl)thiourea	2646-30-2	Acute Oral Toxicity (Rat): LDLo: 50 mg/kg[2]

LDLo (Lowest published lethal dose)

Experimental Protocol: Synthesis of 1-(2-Bromophenyl)-2-thiourea

A reported method for the synthesis of this compound involves the reaction of o-bromoaniline with benzoyl isothiocyanate, followed by hydrolysis.[8]

Materials:

- o-Bromoaniline
- Benzoyl chloride
- Ammonium thiocyanate
- Acetone
- Sodium hydroxide (aqueous solution)
- Ice

Procedure:

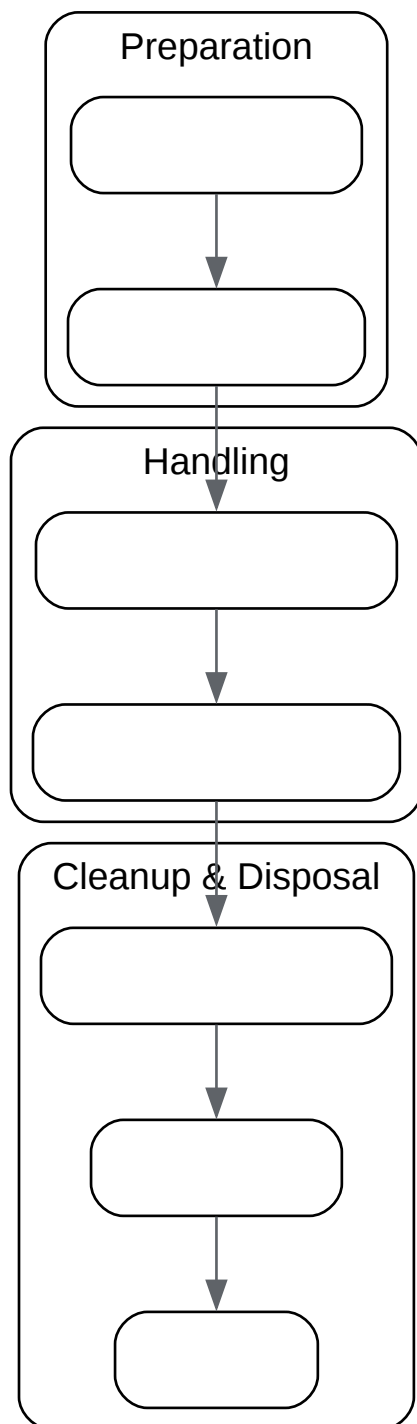
- Prepare benzoyl isothiocyanate in situ by reacting benzoyl chloride with ammonium thiocyanate in acetone.
- Filter the resulting solution to remove ammonium chloride.
- Add o-bromoaniline to the filtrate.
- Reflux the reaction mixture for approximately 2 hours.
- Pour the cooled reaction mixture into ice water to precipitate the intermediate, N-benzoyl-N'-(2-bromophenyl)thiourea.
- Collect the precipitate by filtration.
- Hydrolyze the intermediate by heating it in an aqueous solution of sodium hydroxide.

- Allow the solution to stand at room temperature for crystallization to occur.
- Collect the resulting colorless crystals of **1-(2-Bromophenyl)-2-thiourea**.

Visualizations

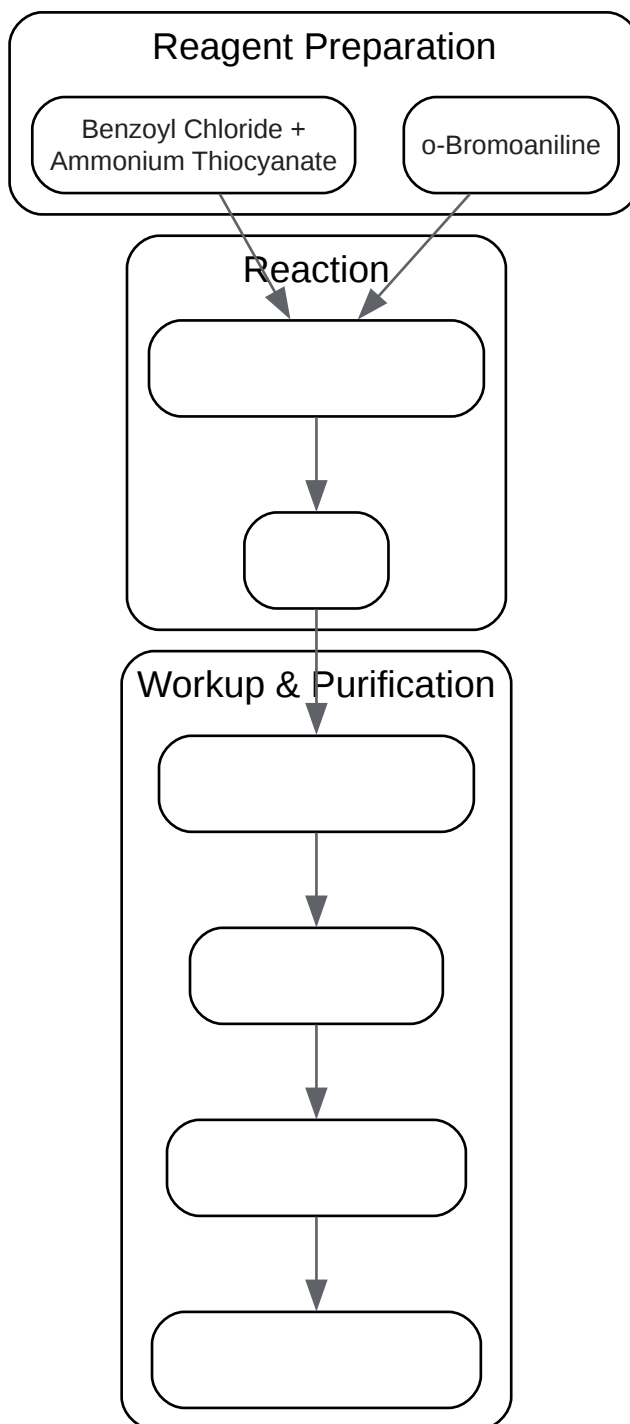
The following diagrams illustrate the recommended workflow for safely handling **1-(2-Bromophenyl)-2-thiourea** and a logical representation of the synthesis process.

Safe Handling Workflow for 1-(2-Bromophenyl)-2-thiourea

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Caption: A workflow diagram outlining the key steps for the safe handling of **1-(2-Bromophenyl)-2-thiourea**.

Synthesis Workflow of 1-(2-Bromophenyl)-2-thiourea



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Caption: A logical diagram illustrating the synthesis steps for **1-(2-Bromophenyl)-2-thiourea**.

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